

Application Notes and Protocols for CTPB in vitro Histone Acetyltransferase (HAT) Assay

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Histone acetyltransferases (HATs) are a class of enzymes that play a crucial role in the regulation of gene expression by catalyzing the transfer of an acetyl group from acetyl-CoA to lysine residues on histone proteins. This post-translational modification is generally associated with a more open chromatin structure, facilitating transcription. The p300/CBP family of HATs are particularly important as they act as transcriptional co-activators in numerous cellular processes. Dysregulation of p300/CBP activity has been implicated in various diseases, including cancer.

CTPB (N-(4-chloro-3-(trifluoromethyl)phenyl)-2-ethoxy-6-pentadecyl-benzamide) is a small molecule activator of the p300 histone acetyltransferase. It has been shown to selectively enhance the catalytic activity of p300, making it a valuable tool for studying the function of this enzyme and for the screening and development of novel therapeutic agents targeting the histone acetylation pathway. These application notes provide detailed protocols for performing in vitro HAT assays using CTPB to assess its activating effect on p300.

Data Presentation

Table 1: Quantitative Data for **CTPB** Activation of p300 HAT Activity

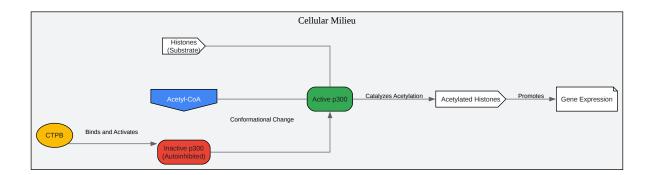


Parameter	Value	Source
Maximal Activation Concentration	275 μΜ	[1]
Concentration Range for Activity Increase	25 - 300 μΜ	[2]
Optimal Acetylation of Histones H3 and H4	~200 μM	[1]

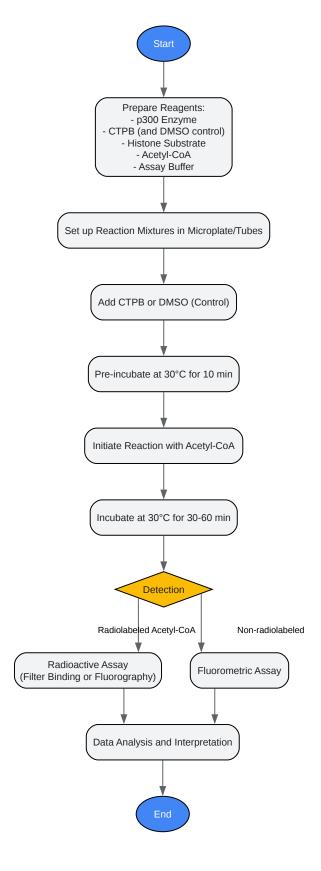
Signaling Pathway

The p300 histone acetyltransferase is a key regulator of gene transcription. Its activity is controlled by a complex interplay of protein-protein interactions and post-translational modifications. In a basal state, an autoinhibitory loop within the p300 protein can limit the access of substrates to the catalytic site. Activators like **CTPB** are thought to modulate the conformation of p300, leading to an enhancement of its HAT activity. This results in the acetylation of histone and non-histone protein substrates, which in turn promotes gene expression.









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References

- 1. apexbt.com [apexbt.com]
- 2. researchgate.net [researchgate.net]
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